

Essential Safety and Operational Guide for Handling Acid Red 111

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Red 111

Cat. No.: B1630594

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Acid Red 111**. It is intended for researchers, scientists, and drug development professionals to ensure laboratory safety and minimize risk to personnel and the environment.

Chemical and Physical Properties

A summary of the key quantitative data for **Acid Red 111** is presented in the table below for easy reference.

Property	Value	Source
CAS Number	6358-57-2	[1] [2] [3] [4]
Molecular Formula	C ₃₇ H ₂₈ N ₄ Na ₂ O ₁₀ S ₃	[1] [2] [3]
Molecular Weight	830.8 g/mol	[1] [2] [3]
Appearance	Red powder	[5]
Solubility	Soluble in water (25 g/L at 90°C)	[2] [6]
Lightfastness (AATCC)	4-6 (on a scale of 8)	[5]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **Acid Red 111**, the following personal protective equipment is mandatory.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	Protects against dust particles and potential splashes.
Hand Protection	Chemical impermeable gloves (e.g., Nitrile rubber).	Prevents skin contact with the dye.
Protective Clothing	Laboratory coat.	Protects personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. If dust formation is likely or exposure limits are exceeded, a full-face respirator should be used.	Avoids inhalation of irritating dust particles.

Experimental Protocol: Weighing Acid Red 111 Powder

This protocol outlines the standard operating procedure for safely weighing **Acid Red 111** powder to minimize exposure and contamination.

Materials:

- **Acid Red 111** powder
- Analytical balance
- Weighing paper or container
- Spatula
- Appropriate PPE (see table above)

Procedure:

- Preparation: Ensure the analytical balance is clean, calibrated, and located in a well-ventilated area or a chemical fume hood.[7]
- Don PPE: Put on all required personal protective equipment.
- Tare the Container: Place the weighing paper or container on the balance pan and tare the balance to zero.[7]
- Transfer Powder: Carefully transfer the desired amount of **Acid Red 111** powder onto the weighing paper or into the container using a clean spatula.[7] Perform this step slowly to avoid creating airborne dust.
- Record Weight: Once the desired weight is achieved, record the value.
- Cleanup: Clean the balance and the surrounding area of any residual powder. Dispose of any contaminated materials according to the disposal plan.
- Post-Weighing: Wash hands thoroughly after handling the compound.

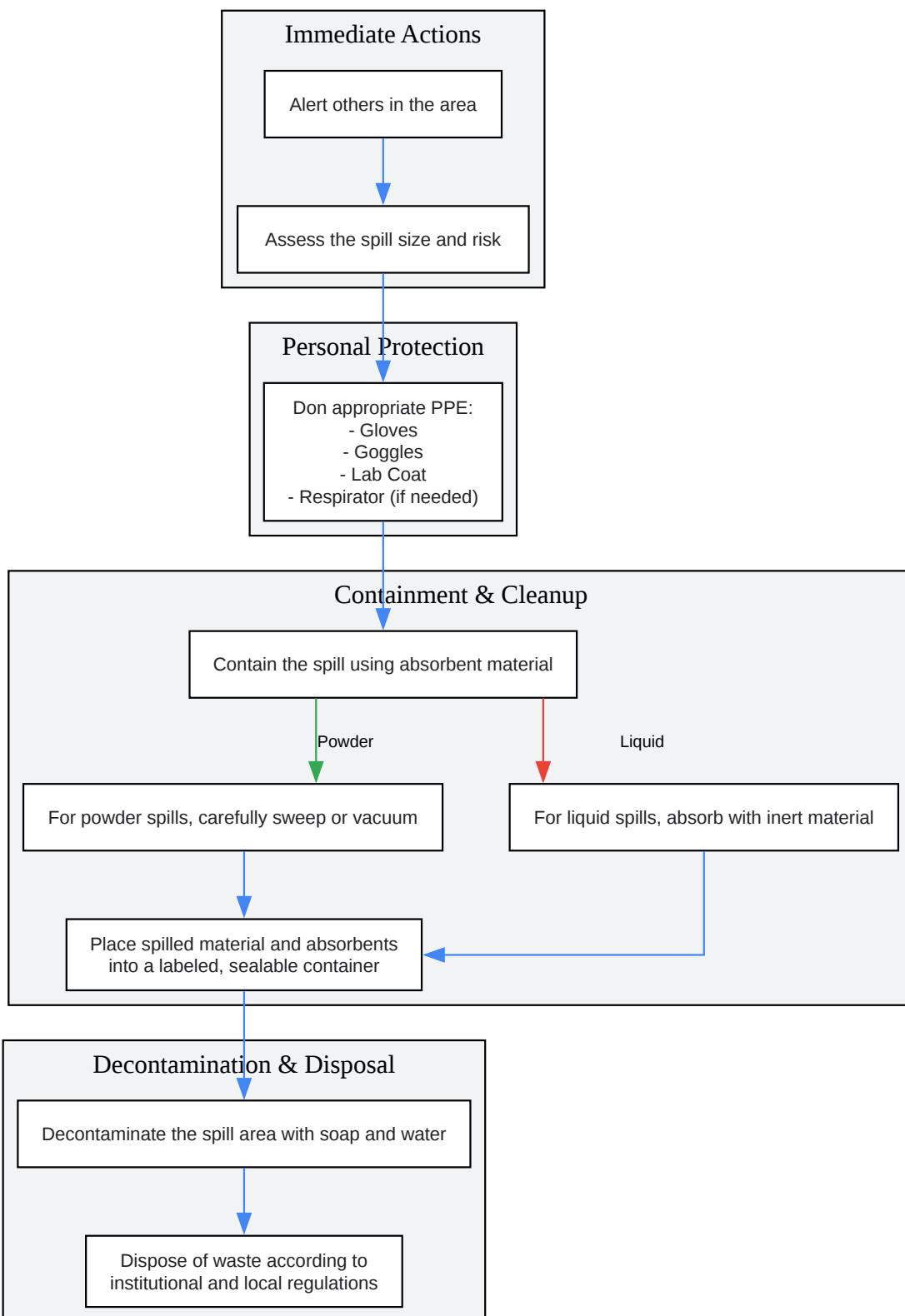
Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated place.
- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Store the container tightly closed in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Spill Response Plan:

In the event of a spill, follow the procedural workflow outlined below.

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Caption: Workflow for handling an **Acid Red 111** spill.

Disposal Plan:

- Unused Material: Dispose of unused **Acid Red 111** as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.
- Contaminated Materials: Any materials contaminated with **Acid Red 111**, such as PPE, weighing paper, and spill absorbents, should also be collected in a sealed container, labeled as hazardous waste, and disposed of through an approved chemical waste program.
- Solutions: For waste solutions of acid dyes, it is recommended to neutralize the solution before disposal.^[8] Add a base such as sodium bicarbonate (baking soda) gradually while monitoring the pH until it is neutral (pH 7).^[7] Once neutralized, it can be disposed of down the drain with plenty of water, subject to local regulations.^[8]

First-Aid Measures

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen.
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water.
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes.
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.^[1]

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Phone: (601) 213-4426
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